

A Technical Guide to the Applications of Phenyl Salicylate in Polymer Chemistry

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Compound of Interest

Compound Name: Phenyl Salicylate

Cat. No.: B1677678

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Introduction

Phenyl salicylate, also known as salol, is a versatile aromatic compound with a long history of use in various industrial and pharmaceutical applications. In polymer chemistry, it serves as a valuable additive and monomer, primarily recognized for its ability to enhance the properties and functionality of a wide range of polymeric materials. This technical guide provides an in-depth review of the applications of **phenyl salicylate** in polymer chemistry, with a focus on its role as a UV stabilizer and a monomer for the synthesis of functional polymers. This guide includes a compilation of quantitative data, detailed experimental protocols, and visualizations of key processes to support researchers and professionals in the field.

Phenyl Salicylate as a UV Stabilizer in Polymers

Phenyl salicylate is widely employed as a UV absorber to protect polymers from the detrimental effects of ultraviolet radiation, which can lead to degradation, discoloration, and loss of mechanical integrity. Its efficacy stems from its chemical structure, which allows for the absorption of UV radiation and its dissipation as thermal energy.

Mechanism of UV Absorption

The UV-stabilizing effect of **phenyl salicylate** is attributed to its ability to undergo a reversible keto-enol tautomerism upon absorbing UV radiation. The phenolic hydroxyl group and the ester

carbonyl group are key to this process. The molecule absorbs UV energy and transitions to an excited state. It then undergoes an internal rearrangement to a more stable keto form, releasing the absorbed energy as heat before returning to its original enol form. This cycle can be repeated, providing long-term protection to the polymer matrix.

Quantitative Performance Data

The incorporation of **phenyl salicylate** into polymer matrices has been shown to significantly improve their UV resistance and mechanical properties. The following tables summarize key quantitative data from studies on polymer films containing **phenyl salicylate**.

****Table 1: UV-Blocking Performance of Polylactic Acid (PLA)/**

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